

Angelic Anhydride: A Technical Guide to its Stability and Reactivity

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Compound of Interest

Compound Name: *Angelic Anhydride*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angelic Anhydride, also known as (Z)-2-Methyl-2-butenic anhydride, is a synthetic chemical reagent with applications in organic synthesis and pharmacological research.^[1] As an aliphatic acid anhydride, its chemistry is characterized by the electrophilicity of its carbonyl carbons, making it a useful acylating agent. This technical guide provides a comprehensive overview of the current understanding of **Angelic Anhydride**'s stability and reactivity, with a focus on its practical application in a laboratory setting. It is important to note that while general principles of acid anhydride chemistry are well-established, specific quantitative data and detailed experimental protocols for **Angelic Anhydride** are not extensively available in public literature. Therefore, this guide supplements available information on **Angelic Anhydride** with generalized data for acid anhydrides to provide a practical framework for its use.

Chemical and Physical Properties

Angelic Anhydride is the anhydride derivative of angelic acid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₃	[2]
Molecular Weight	182.22 g/mol	[2]
CAS Number	94487-74-8	[3]
Appearance	Not specified (typically a liquid or low-melting solid)	
Solubility	Soluble in DMSO	[3]

Stability

Proper storage is crucial for maintaining the integrity of **Angelic Anhydride**. Commercial suppliers recommend the following storage conditions to ensure stability.

Condition	Duration
-20°C	Up to 2 years
-80°C in solvent	Up to 1 year
-20°C in solvent	Up to 1 month

While specific kinetic data on the decomposition of **Angelic Anhydride** under various conditions (e.g., pH, temperature, different solvents) is not readily available, it is expected to undergo hydrolysis in the presence of water, a characteristic reaction of acid anhydrides. The rate of hydrolysis is generally influenced by pH and temperature.

Reactivity

The reactivity of **Angelic Anhydride** is primarily governed by the two electrophilic carbonyl carbons, which are susceptible to nucleophilic attack. This reactivity makes it an effective acylating agent for a variety of nucleophiles.

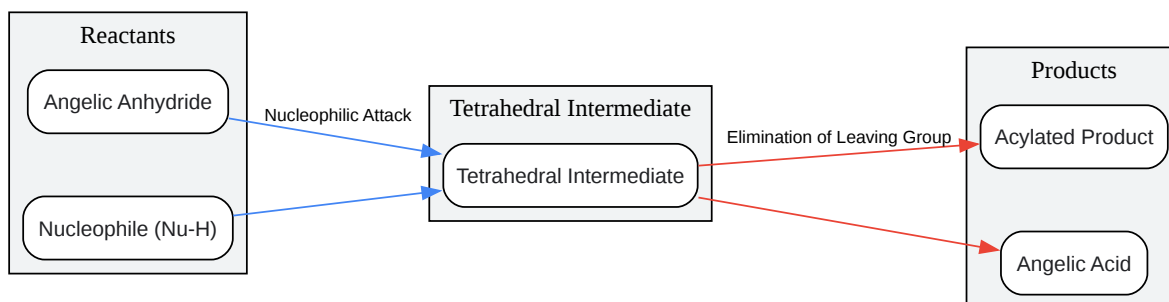
General Reactivity Profile

The following table summarizes the expected reactions of **Angelic Anhydride** with common nucleophiles, based on the general reactivity of acid anhydrides.

Nucleophile	Product
Water (H ₂ O)	2 equivalents of Angelic Acid
Alcohols (R-OH)	Angelate Ester + Angelic Acid
Amines (R-NH ₂)	Angelic Amide + Angelic Acid

Nucleophilic Acyl Substitution: A General Mechanism

The primary reaction pathway for **Angelic Anhydride** is nucleophilic acyl substitution. A generalized mechanism for this reaction is depicted below.



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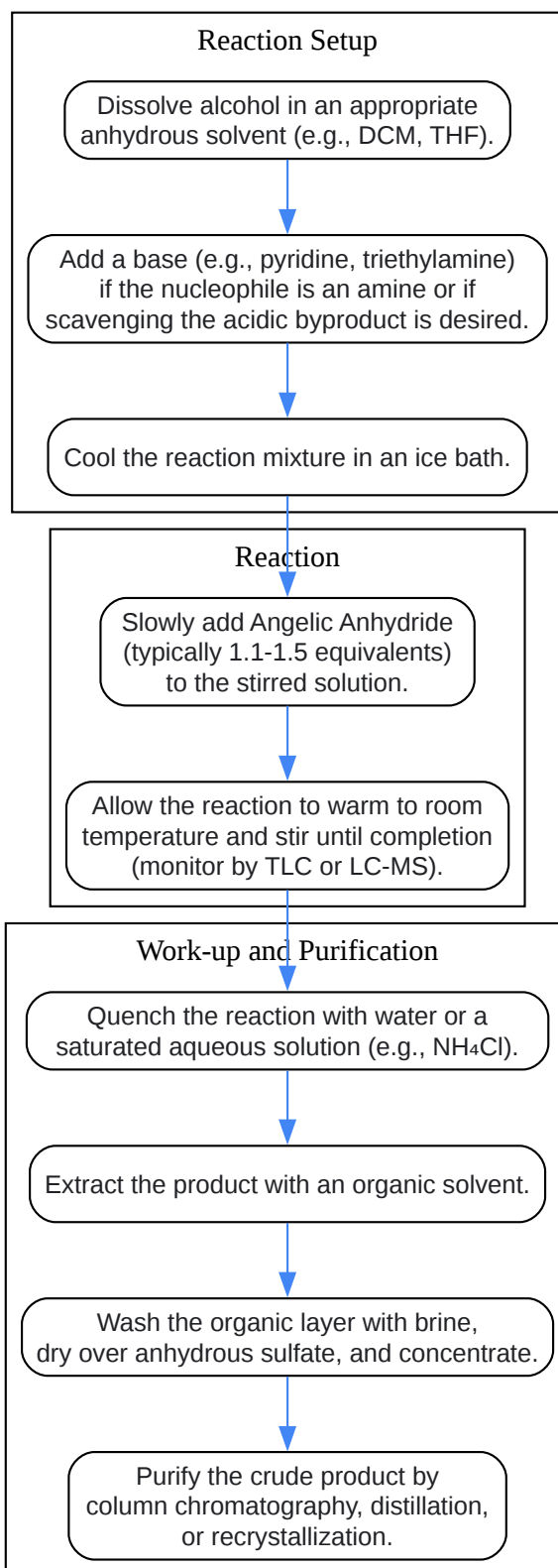
Caption: General mechanism of nucleophilic acyl substitution.

Experimental Protocols

While specific, validated experimental protocols for the synthesis and reactions of **Angelic Anhydride** are not widely published, a general procedure for acylation using an acid anhydride can be adapted. Researchers should perform small-scale test reactions to optimize conditions for their specific substrate and desired product.

General Protocol for Acylation of an Alcohol

This protocol provides a general workflow for the esterification of an alcohol using an acid anhydride, which can be used as a starting point for reactions with **Angelic Anhydride**.



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Caption: A generalized workflow for an acylation reaction.

Disclaimer: This is a generalized protocol and may require significant optimization for specific applications of **Angelic Anhydride**. Appropriate safety precautions should be taken when handling acid anhydrides, as they can be corrosive and moisture-sensitive.

Applications in Drug Development and Research

Angelic Anhydride serves as a reagent in the synthesis of angelate esters. These esters are of interest in medicinal chemistry due to the biological activity of compounds containing the angeloyl moiety. For instance, certain natural products with angelate esters exhibit a range of pharmacological activities.

Currently, there is no publicly available information linking **Angelic Anhydride** to specific biological signaling pathways or its direct use as a therapeutic agent. Its primary role in drug development appears to be as a synthetic intermediate for the preparation of more complex molecules.

Conclusion

Angelic Anhydride is a valuable reagent for the introduction of the angeloyl group into various molecules through nucleophilic acyl substitution. While its general stability and reactivity profile can be inferred from the well-understood chemistry of acid anhydrides, there is a notable lack of specific quantitative data in the scientific literature. Detailed kinetic studies on its stability under different conditions and its reactivity with a range of nucleophiles would be highly beneficial for its broader application. Furthermore, exploration of its potential biological activities and involvement in signaling pathways remains an open area for future research. This guide provides a foundational understanding for researchers and professionals working with **Angelic Anhydride**, emphasizing the need for empirical optimization of reaction conditions in the absence of detailed published protocols.

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